

Tilbroquinol research use only product specifications

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Compound Focus: Tilbroquinol

CAS No.: 7175-09-9

Cat. No.: S545364

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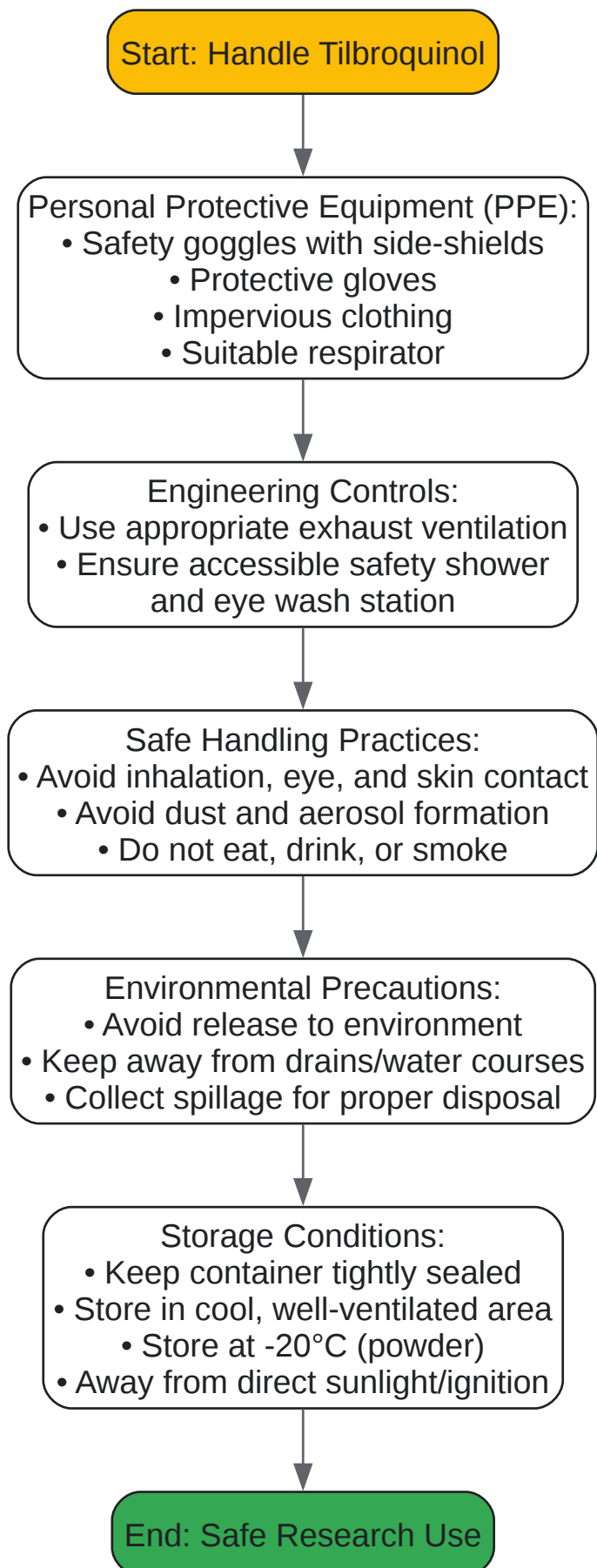
Tilbroquinol Product and Hazard Summary

The table below summarizes key product identification and hazard information from a manufacturer's Safety Data Sheet (SDS) [1].

Property	Specification / Classification
Product Name	Tilbroquinol [1]
Catalog Number	DC32061 [1]
Chemical Formula	C ₁₀ H ₈ BrNO [1]
Molecular Weight	238.084 g/mol [1]
Physical Form	Solid [1]
Recommended Storage	-20°C (powder) or -80°C (in solvent) [1]
GHS Hazard Codes	H302, H410 [1]
Hazard Statements	Harmful if swallowed. Very toxic to aquatic life with long-lasting effects. [1]

Safety Handling and Protocol

Tilbroquinol is classified as an **Acute Toxicity (Category 4)** substance orally and as an **Acute Aquatic Toxicity (Category 1)** agent [1]. The following workflow outlines the essential safety procedures for handling this compound.



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First Aid Measures [1]:

- **Eye Contact:** Flush immediately with large amounts of water for several minutes while holding eyelids open. Seek immediate medical attention.
- **Skin Contact:** Rinse skin thoroughly with water. Remove contaminated clothing and shoes. Call a physician.
- **Inhalation:** Relocate to fresh air. If breathing is difficult, administer oxygen or give artificial respiration.
- **Ingestion:** Wash out mouth with water. **Do NOT induce vomiting.** Call a physician or poison center immediately.

Research Context and Potential Applications

While specific experimental data for **Tilbroquinol** is scarce in the search results, its chemical class offers insights into potential research applications.

- **Chemical Background:** **Tilbroquinol** is an **8-hydroxyquinoline derivative** [2], a class of compounds known for their bioactive properties, including antimicrobial and antiparasitic effects [3]. The 8-hydroxyquinoline structure is a well-known chelating agent, and its pharmacological effects are often associated with this metal-binding capability [3].
- **Drug Metabolism Studies:** Recent scientific literature highlights the challenge of predicting the metabolism of drugs containing azaheteroaromatics (like 8-hydroxyquinolines) by the enzyme **Aldehyde Oxidase (AO)** [2]. **Tilbroquinol** is mentioned in the context of developing synthetic methods to access and study such AO metabolites, which is a critical area in modern drug development to avoid late-stage failures [2].

Recommendations for Further Research

The information available is insufficient to create detailed application notes and protocols. To proceed with your research, I suggest you:

- **Contact Suppliers Directly:** Reach out to chemical suppliers like DC Chemicals (the source of the SDS) to inquire about available analytical data (e.g., HPLC, NMR certificates) and any proprietary application notes.
- **Search Scientific Literature:** Perform a targeted search in scientific databases (e.g., SciFinder, Reaxys, PubMed) for peer-reviewed journal articles on **Tilbroquinol**. This is the most likely source for

detailed biological assays, mechanistic studies, and synthetic protocols.

- **Explore Analogues:** Investigate the extensive research on other 8-hydroxyquinoline derivatives (e.g., **Clioquinol, Nitroxoline**) [3]. Their established protocols for antimicrobial testing, chelation studies, or cytotoxicity assays can serve as an excellent starting point for developing your own methods with **Tilbroquinol**.

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References

1. Tilbroquinol|MSDS [dcchemicals.com]
2. General Approach to Access Aldehyde Oxidase ... [pmc.ncbi.nlm.nih.gov]
3. Synthesis of Bioactive Aminomethylated 8- ... [mdpi.com]

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Address: Ontario, CA 91761, United States

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